

Synonyms and alternative names for C.I. Disperse Red 86

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Compound of Interest

Compound Name: C.I. Disperse Red 86

Cat. No.: B077459

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An In-depth Technical Guide to **C.I. Disperse Red 86**: Synonyms, Properties, and Analytical Methodologies

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **C.I. Disperse Red 86**, an anthraquinone-based dye. While primarily utilized in the textile industry, its chemical structure and properties may be of interest to researchers in various scientific fields, including toxicology and analytical chemistry. This document consolidates available data on its synonyms, chemical and physical properties, and analytical methods, presenting it in a format accessible to a scientific audience.

Nomenclature and Identification

C.I. Disperse Red 86 is known by a multitude of synonyms and trade names, reflecting its widespread use as a commercial dye. Accurate identification is crucial for scientific research and regulatory compliance. The compound is systematically named N-(4-amino-3-methoxy-9,10-dioxoanthracen-1-yl)-4-methylbenzenesulfonamide[1].

Below is a summary of its various identifiers:

Identifier Type	Value
C.I. Name	Disperse Red 86
C.I. Number	62175
IUPAC Name	N-(4-amino-3-methoxy-9,10-dioxoanthracen-1-yl)-4-methylbenzenesulfonamide[1]
CAS Registry Number	81-68-5[1][2][3]
Deprecated CAS	12223-43-7[1][2][4][5]
Molecular Formula	C22H18N2O5S[1][2][3][4][5]
Molecular Weight	422.45 g/mol [1][2][4]
Molecular Structure	Anthraquinone[4][5]

A comprehensive list of synonyms and trade names is provided in the table below for cross-referencing purposes.

Synonyms and Alternative Names

1-amino-2-methoxy-4-p-tolylsulfonamidoanthraquinone[1][2][3]

Akasperse Red A2G 200%[4]

Benzenesulfonamide, N-(4-amino-9,10-dihydro-3-methoxy-9,10-dioxo-1-anthracenyl)-4-methyl-[1][2][3]

Burcosperse Pink 2GLA[4]

Disperse Brilliant Pink 2GL[4]

Disperse Brilliant Pink FRL[1][2][3]

Disperse Pink 2GL[4]

Disperse Pink R3L[2][4]

Disperse Red H -GLN[4]

Disperse Red R3L[4]

Disperse Red SE-5GL[4]

Disperse Red SSGL[4]

Dorospers Red A2G[4]

Eastman Polyester Pink RL[2][4]

Eastman Polyester Pink R-LSH[2][4]

EINECS 201-369-2[1]

Esterophile Light Pink R3L[1][2]

Foron BrillRed S-5GL Gran[4]

Foron Brilliant Red S 5GL[2][3]

Foron Brilliant Red SE-5GL[2][4]

Intrasil Brilliant Pink 2GL[4]

Kiscolon Pink K-3GS[4]

N-(4-Amino-3-methoxy-1-anthraquinonyl)-p-toluenesulfonamide[1][2]

N-(4-Amino-9,10-dihydro-3-methoxy-9,10-dioxo-1-anthracenyl)-4-methylbenzenesulfonamide[2][3]

NSC 164933[1][2]

p-Toluenesulfonamide, N-(4-amino-3-methoxy-1-anthraquinonyl)-[1][2][3]

Permasil Brill Red 2GF-A[4]

Permasil Pink 2GLS[4]

Permasil Red S-5GL[4]

Serene PinkGLS[4]

Terasil Brilliant Pink 2GL[1][2]

Terasil Pink 2GLA[2][4]

Terenix Red F3CBL[4]

Physicochemical Properties

Understanding the physicochemical properties of **C.I. Disperse Red 86** is essential for its handling, application, and for predicting its environmental fate and potential biological interactions.

Property	Value
Appearance	Peach-pink powder[4][5]
XLogP3	4.1[1]
Hydrogen Bond Donor Count	2
Hydrogen Bond Acceptor Count	7
Rotatable Bond Count	4
Topological Polar Surface Area	124 Å²[1]
Density	1.453 g/cm³[2]
Boiling Point	691.4 °C at 760 mmHg
Flash Point	372 °C

Synthesis and Manufacturing

The manufacturing process for **C.I. Disperse Red 86** involves a multi-step chemical synthesis. A general outline of the manufacturing methods is as follows:

- **Condensation:** The synthesis begins with the condensation of 1-Amino-4-bromo-9,10-dioxo-9,10-dihydroanthracene-2-sulfonic acid with 4-Methylbenzenesulfonamide. This reaction is typically catalyzed by copper sulfate in the presence of potassium carbonate[4][5].
- **Purification:** The resulting product is then washed with methanol[4][5].
- **Final Step:** A reaction with potassium hydroxide in methanol is carried out, followed by filtration to yield the final dye product[4][5].

A simplified workflow of the synthesis is depicted in the following diagram.

Caption: Synthesis workflow for **C.I. Disperse Red 86**.

Experimental Protocols and Analytical Methods

The detection and quantification of **C.I. Disperse Red 86** are critical in various fields, from quality control in the textile industry to environmental monitoring. Several analytical techniques have been employed for its analysis.

Thin-Layer Chromatography (TLC)

Thin-Layer Chromatography is a cost-effective and routine analytical tool that can be used for the separation and identification of dyes from fiber samples. It provides detailed discriminations based on the relative amounts of multiple dyes[2].

High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS)

For more sensitive and specific analysis, High-Performance Liquid Chromatography, often coupled with a mass spectrometry detector (LC-MS), is utilized. This technique is suitable for the analysis of disperse dyes in environmental water samples and textiles.

- **Sample Preparation (Textiles):** An extraction can be performed using methanol under sonication, followed by centrifugation and filtration.
- **Instrumentation:** A common setup includes a C18 reversed-phase column with a gradient elution using a mobile phase of methanol and water (both containing 0.1% formic acid for better ionization).
- **Detection:** Mass spectrometry, particularly with an electrospray ionization (ESI) source, allows for the sensitive detection and identification of the dye and its potential degradation products.

The logical workflow for the analysis of **C.I. Disperse Red 86** in a textile sample is outlined below.

Caption: Analytical workflow for **C.I. Disperse Red 86**.

Toxicological and Regulatory Information

From a toxicological perspective, **C.I. Disperse Red 86** is noted as a potential endocrine-disrupting compound. It is also recognized for its potential for bioaccumulation and

environmental persistence. GHS hazard statements associated with this chemical include H373 (May cause damage to organs through prolonged or repeated exposure) and H411 (Toxic to aquatic life with long-lasting effects).

Relevance to Drug Development

Currently, there is no direct evidence in the reviewed literature to suggest that **C.I. Disperse Red 86** is being investigated for pharmaceutical applications. Its primary use is firmly established in the dye industry.

However, the core chemical scaffold, an anthraquinone derivative, is found in some classes of therapeutic agents, notably some anticancer drugs (e.g., doxorubicin, mitoxantrone). These compounds often exert their effects through mechanisms such as DNA intercalation and inhibition of topoisomerase II.

For **C.I. Disperse Red 86** to be considered in a drug development context, a significant amount of research would be required, including:

- In-depth toxicological and pharmacological screening: To assess its biological activity, cytotoxicity, and mechanism of action.
- Structure-activity relationship (SAR) studies: To understand how its specific substitutions contribute to any observed biological effects and to guide potential modifications to enhance therapeutic properties and reduce toxicity.
- Pharmacokinetic studies: To determine its absorption, distribution, metabolism, and excretion (ADME) profile.

The relationship between the chemical class of **C.I. Disperse Red 86** and its potential, though currently unexplored, for biological activity is illustrated below.

Caption: **C.I. Disperse Red 86**: Current vs. Hypothetical Applications.

In conclusion, while **C.I. Disperse Red 86** is an industrial chemical with well-defined properties and applications in the dye industry, its potential relevance to drug development is purely speculative at this stage and would necessitate a comprehensive research program to explore

any therapeutic potential. The information provided in this guide serves as a foundational resource for researchers interested in the chemical and analytical aspects of this compound.

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